

An In-Depth Technical Guide to 3-(3-aminophenyl)-N-methylpropanamide Hydrochloride

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Compound of Interest

Compound Name:	3-(3-aminophenyl)-N-methylpropanamide hydrochloride
CAS No.:	1201633-58-0
Cat. No.:	B1521917

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-(3-aminophenyl)-N-methylpropanamide hydrochloride**, a compound of interest in medicinal chemistry and drug discovery. The document details its chemical structure, physicochemical properties, a proposed synthetic route with detailed protocols, and analytical characterization methods. It is intended to serve as a valuable resource for researchers engaged in the synthesis, analysis, and potential application of this and related molecules. The aminophenyl scaffold is a common feature in many biologically active compounds, making this a relevant molecule for further investigation.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Compound Identity and Physicochemical Properties

3-(3-aminophenyl)-N-methylpropanamide hydrochloride is the hydrochloride salt of the parent compound, 3-(3-aminophenyl)-N-methylpropanamide. The addition of hydrochloric acid

protonates the primary amino group, enhancing the compound's solubility in aqueous media, a common strategy in pharmaceutical development to improve bioavailability.[5][6]

Table 1: Compound Identification and Properties

Parameter	Value	Source
IUPAC Name	3-(3-aminophenyl)-N-methylpropanamide;hydrochloride	-
Molecular Formula	C ₁₀ H ₁₅ ClN ₂ O	-
Molecular Weight	214.70 g/mol	-
CAS Number	1201633-58-0	-
Parent Compound CAS	1018542-66-9	-
Canonical SMILES	CNC(=O)CCC1=CC(=CC=C1)N.Cl	-
Physical State	Predicted to be a solid at room temperature.	-
Solubility	Expected to be soluble in water and polar organic solvents.	[5][6]

Proposed Synthetic Pathway and Experimental Protocols

A logical and efficient synthetic route to **3-(3-aminophenyl)-N-methylpropanamide hydrochloride** involves a two-step process starting from 3-(3-nitrophenyl)propanoic acid. This common precursor is commercially available.[7] The synthesis involves the reduction of the nitro group to a primary amine, followed by the coupling of the resulting amino acid with methylamine to form the desired amide.

Synthetic Workflow Diagram



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Caption: Proposed two-step synthesis of **3-(3-aminophenyl)-N-methylpropanamide hydrochloride**.

Step 1: Reduction of 3-(3-nitrophenyl)propanoic acid

The reduction of the aromatic nitro group to a primary amine is a fundamental transformation in organic synthesis. Catalytic hydrogenation is a clean and efficient method for this purpose.

Protocol:

- **Reaction Setup:** In a hydrogenation vessel, dissolve 3-(3-nitrophenyl)propanoic acid (1.0 eq.) in a suitable solvent such as methanol or ethanol.
- **Catalyst Addition:** Add a catalytic amount of 10% palladium on carbon (Pd/C) (approximately 1-5 mol%).
- **Hydrogenation:** Purge the vessel with hydrogen gas and maintain a positive pressure (typically 1-4 atm). Stir the reaction mixture vigorously at room temperature.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:** Upon completion, carefully filter the reaction mixture through a pad of celite to remove the Pd/C catalyst.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield crude 3-(3-aminophenyl)propanoic acid, which can often be used in the next step without further purification.

Step 2: Amide Coupling

The formation of the amide bond between 3-(3-aminophenyl)propanoic acid and methylamine is a critical step. The use of coupling reagents such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in combination with an additive like 1-Hydroxybenzotriazole (HOBt) is a standard and effective method to facilitate this reaction, minimizing side products.^{[8][9]}

Protocol:

- **Reaction Setup:** Dissolve 3-(3-aminophenyl)propanoic acid (1.0 eq.) and HOBt (1.1 eq.) in an anhydrous polar aprotic solvent like N,N-Dimethylformamide (DMF).
- **Activation:** Add EDC hydrochloride (1.2 eq.) to the solution and stir at room temperature for 30 minutes to activate the carboxylic acid.
- **Amine Addition:** Add a solution of methylamine (2.0 M in THF or as a hydrochloride salt with a base like triethylamine) (1.5 eq.) to the reaction mixture.
- **Reaction:** Stir the reaction at room temperature and monitor its progress by TLC or LC-MS.
- **Work-up:** Once the reaction is complete, pour the mixture into water and extract the product with a suitable organic solvent such as ethyl acetate.
- **Purification:** Wash the combined organic layers with saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Step 3: Hydrochloride Salt Formation

The final step involves the formation of the hydrochloride salt to improve the compound's handling and solubility properties.^{[5][6]}

Protocol:

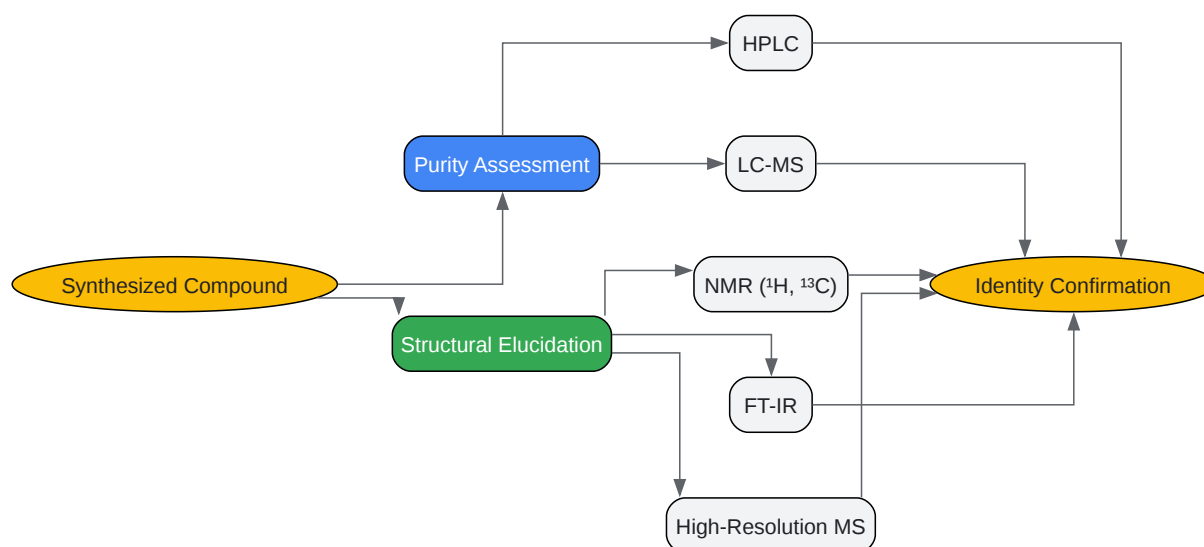
- **Dissolution:** Dissolve the purified 3-(3-aminophenyl)-N-methylpropanamide in a minimal amount of a suitable organic solvent like diethyl ether or ethyl acetate.

- Acidification: Slowly add a solution of hydrochloric acid in the same solvent (e.g., 2 M HCl in diethyl ether) dropwise with stirring.
- Precipitation: The hydrochloride salt will precipitate out of the solution.
- Isolation: Collect the solid by filtration, wash with a small amount of the cold solvent, and dry under vacuum to obtain the final product.

Analytical Characterization

Thorough analytical characterization is essential to confirm the identity and purity of the synthesized **3-(3-aminophenyl)-N-methylpropanamide hydrochloride**.

Analytical Workflow Diagram



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Caption: A typical analytical workflow for the characterization of the target compound.

Predicted Spectroscopic Data

Table 2: Predicted Analytical Data

Technique	Expected Observations
^1H NMR	Aromatic protons (m, ~ 6.5 - 7.2 ppm), CH_2 adjacent to phenyl (t, ~ 2.8 ppm), CH_2 adjacent to carbonyl (t, ~ 2.4 ppm), N-methyl protons (s, ~ 2.7 ppm), NH protons (broad s, variable).
^{13}C NMR	Carbonyl carbon (~ 172 ppm), aromatic carbons (~ 115 - 148 ppm), CH_2 carbons (~ 30 - 40 ppm), N-methyl carbon (~ 26 ppm). [10]
Mass Spectrometry (ESI+)	Expected $[\text{M}+\text{H}]^+$ ion for the free base ($\text{C}_{10}\text{H}_{14}\text{N}_2\text{O}$) at m/z 179.11.
Infrared (IR) Spectroscopy	N-H stretch (amine and amide, ~ 3200 - 3400 cm^{-1}), C=O stretch (amide I, ~ 1640 cm^{-1}), N-H bend (amide II, ~ 1550 cm^{-1}), C-N stretch (~ 1250 cm^{-1}).

Potential Applications and Significance

While specific biological activities for **3-(3-aminophenyl)-N-methylpropanamide hydrochloride** are not extensively documented in publicly available literature, its structural motifs suggest potential applications in drug discovery. The aminophenyl group is a key pharmacophore in a wide range of therapeutic agents, including kinase inhibitors and other targeted therapies.[\[1\]\[2\]\[3\]\[4\]](#) The N-methylpropanamide moiety can influence the compound's pharmacokinetic properties, such as membrane permeability and metabolic stability. Further research is warranted to explore the biological profile of this compound.

Safety and Handling

Caution: The synthesis of **3-(3-aminophenyl)-N-methylpropanamide hydrochloride** involves the use of potentially hazardous chemicals. All procedures should be carried out in a well-

ventilated fume hood by trained personnel wearing appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.

- Coupling Reagents (EDC, HBTU, etc.): These can be sensitizers and irritants. Avoid inhalation of dust and contact with skin and eyes.[\[11\]](#)[\[12\]](#)
- Solvents (DMF, etc.): Many organic solvents are flammable and have associated health risks. Refer to the Safety Data Sheet (SDS) for each solvent before use.
- Hydrogenation: Hydrogen gas is highly flammable. Ensure the hydrogenation apparatus is properly set up and leak-tested.

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